

Application Notes and Protocols: 3,4-Dimethoxytoluene in Fragrance Chemistry

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Compound of Interest

Compound Name: 3,4-Dimethoxytoluene

Cat. No.: B046254

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These application notes provide a comprehensive overview of **3,4-dimethoxytoluene** (also known as 4-methylveratrole), its synthesis, potential olfactory properties, and its application as a chemical intermediate in fragrance chemistry. While not commonly used as a standalone fragrance ingredient, its structural similarity to known aroma chemicals suggests its potential as a modifier or precursor in the creation of novel fragrance compositions.

Chemical and Physical Properties

Summarized below are the key physical and chemical properties of **3,4-dimethoxytoluene**.

Property	Value	Reference
Chemical Name	3,4-Dimethoxytoluene; 4-Methylveratrole	[1]
CAS Number	494-99-5	[1]
Molecular Formula	C ₉ H ₁₂ O ₂	[2]
Molecular Weight	152.19 g/mol	[2]
Appearance	Colorless to pale yellow liquid/solid	[3]
Melting Point	22-23 °C	[3]
Boiling Point	226 °C at 760 mmHg (est.)	[4]
Vapor Pressure	0.171 mmHg @ 25 °C (est.)	[4]
Solubility	Soluble in alcohol; Insoluble in water	[4]
Odor	Not explicitly defined for fragrance use; related compounds suggest sweet, woody, vanilla-like notes.	[4][5]

Olfactory Profile and Application in Fragrance

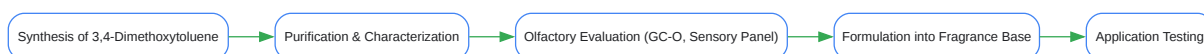
Direct olfactory data for **3,4-dimethoxytoluene** is limited, with some sources indicating it is "not for fragrance use" as a standalone component[4]. However, its structural relationship to other aromatic compounds used in perfumery, such as veratraldehyde and 3,4,5-trimethoxytoluene, suggests a potential for a mild, sweet, and woody scent profile[5][6].

Its primary role in fragrance chemistry is likely as a versatile chemical intermediate[1]. The methoxy and methyl groups on the benzene ring provide reactive sites for further chemical modifications, allowing for the synthesis of more complex fragrance molecules[1].

Potential Applications:

- Precursor for Novel Aroma Chemicals: **3,4-Dimethoxytoluene** can serve as a starting material for the synthesis of new fragrance ingredients with unique olfactory properties.
- Modifier in Fragrance Compositions: In small quantities, it may act as a modifier, adding subtle sweet and woody nuances to a fragrance blend.

The logical workflow for exploring the use of **3,4-dimethoxytoluene** in fragrance chemistry would involve synthesis, purification, olfactory evaluation, and then formulation.



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Caption: Workflow for fragrance application of **3,4-dimethoxytoluene**.

Experimental Protocols

Two primary synthesis routes are outlined below.

Protocol 1: Methylation of 4-Methylcatechol using Dimethyl Carbonate

This method utilizes a greener methylating agent, dimethyl carbonate, under microwave irradiation[2].

- Materials:
 - 4-Methylcatechol
 - Dimethyl carbonate (DMC)
 - Caesium carbonate (Cs_2CO_3)
 - Acetonitrile
 - Mesitylene (internal standard)
- Equipment:

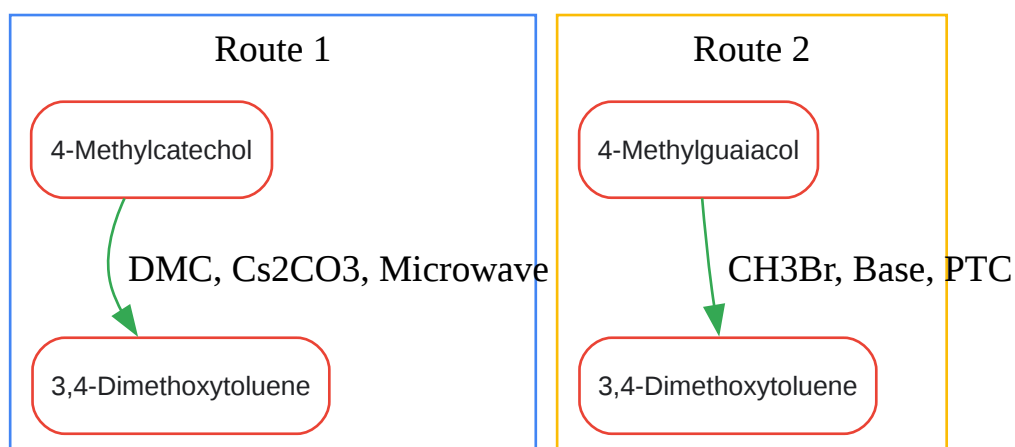
- 10 mL airtight glass vessel for microwave synthesis
- Microwave synthesis reactor (e.g., Anton Paar Monowave 300)
- Magnetic stirrer
- GC-FID and GC-MS for analysis
- Procedure:
 - In a 10 mL airtight glass vessel, combine 4-methylcatechol (1.82 mmol), caesium carbonate (1 equivalent per hydroxyl group), dimethyl carbonate (2 mL), acetonitrile (2 mL), and mesitylene (100 μ L) as an internal standard.
 - Seal the vessel and place it in the microwave synthesis reactor.
 - Heat the reaction mixture to 160 °C with a stirring rate of 600 rpm. The pressure will increase during the reaction.
 - Maintain the reaction at 160 °C for 2 hours.
 - After 2 hours, cool the reaction mixture to room temperature and carefully release the pressure.
 - Analyze the reaction mixture by GC-FID and GC-MS to determine the yield of **3,4-dimethoxytoluene**. A typical yield is around 73.5%[\[2\]](#).
 - Purify the product using column chromatography or distillation.

Protocol 2: Methylation of 4-Methylguaiacol using Bromomethane Waste Gas

This protocol, adapted from a patent, utilizes an industrial waste stream for methylation, highlighting a potential green chemistry approach[\[7\]](#). Caution: This reaction should be performed in a well-ventilated fume hood with appropriate safety measures due to the use of bromomethane.

- Materials:

- 4-Methylguaiaicol
- Aqueous solution of an inorganic base (e.g., 2M KOH or 2M NaOH)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide)
- Waste gas containing bromomethane
- Equipment:
 - Two-necked flask
 - Stirrer
 - Heating mantle
 - Condenser
 - Gas inlet tube
- Procedure:
 - In a 100 mL two-necked flask, combine 8.28 g (0.06 mol) of 4-methylguaiaicol with 30 mL of a 2M aqueous solution of an inorganic base (e.g., KOH or NaOH) and a catalytic amount of a phase-transfer catalyst.
 - Heat the mixture with stirring to a temperature between 60-150 °C.
 - Introduce the waste gas containing bromomethane into the reaction mixture via a gas inlet tube.
 - Continue the reaction until completion, which can be monitored by TLC or GC.
 - Cool the reaction mixture to room temperature.
 - The product, **3,4-dimethoxytoluene**, can be separated directly from the reaction mixture. Further purification can be achieved by extraction and distillation. Reported yields are high, often exceeding 95%^[7].



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Caption: Synthesis pathways for **3,4-dimethoxytoluene**.

A general protocol for the sensory evaluation of a new aromatic compound like **3,4-dimethoxytoluene** is provided below. This would typically be conducted by a trained sensory panel.

- Objective: To characterize the olfactory profile of **3,4-dimethoxytoluene**.
- Materials:
 - Purified **3,4-dimethoxytoluene**
 - Odorless solvent (e.g., dipropylene glycol or ethanol)
 - Odor-free smelling strips (blotters)
 - Reference standards for common odor descriptors (e.g., vanillin for 'sweet', guaiacol for 'smoky', sandalwood oil for 'woody')
- Procedure:
 - Sample Preparation: Prepare a series of dilutions of **3,4-dimethoxytoluene** in the chosen solvent (e.g., 10%, 1%, and 0.1% by weight).
 - Blotter Preparation: Dip smelling strips into each dilution to a depth of 1 cm.

- Evaluation:
 - Present the coded blotters to the sensory panel in a randomized order.
 - Panelists evaluate the odor at different time intervals (top notes: immediately; middle notes: after 15-30 minutes; base notes: after several hours) to assess its volatility and character evolution.
 - Panelists describe the perceived odor using a standardized lexicon of fragrance descriptors and rate the intensity of each attribute on a defined scale (e.g., a 1 to 9 scale).
- Data Analysis: Analyze the collected data to create an olfactory profile of the compound.

GC-O is a powerful technique to identify which volatile compounds in a mixture are responsible for its aroma.

- Objective: To identify the odor-active regions of a sample containing **3,4-dimethoxytoluene**.
- Equipment:
 - Gas chromatograph (GC) with a sniffing port
 - Mass spectrometer (MS) for compound identification
- Procedure:
 - A diluted sample of **3,4-dimethoxytoluene** is injected into the GC.
 - The effluent from the GC column is split, with one portion going to the MS detector and the other to a heated sniffing port.
 - A trained analyst sniffs the effluent at the sniffing port and records the time, duration, and description of any perceived odors.
 - The data from the MS is correlated with the olfactometry data to identify the chemical compounds responsible for the detected odors.

Olfactory Receptor Interaction (Hypothetical)

While specific olfactory receptors for **3,4-dimethoxytoluene** have not been identified, the general mechanism of odor perception involves the binding of odorant molecules to G-protein coupled receptors (GPCRs) in the olfactory epithelium[8][9][10].



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Caption: Generalized olfactory signaling pathway.

This binding event initiates a signal transduction cascade, leading to the generation of an electrical signal that is transmitted to the brain and perceived as a specific scent[8][9]. The "woody" and "sweet" characteristics of related molecules suggest that **3,4-dimethoxytoluene** might interact with a combination of receptors that are also activated by other woody and sweet-smelling compounds.

Conclusion

3,4-Dimethoxytoluene is a valuable chemical intermediate with potential, though not fully explored, applications in fragrance chemistry. Its utility likely lies more in its role as a building block for the synthesis of novel aroma chemicals rather than as a direct fragrance ingredient. Further research, particularly in sensory analysis and the determination of its odor threshold, is needed to fully elucidate its potential in the creation of new and interesting fragrance profiles. The provided protocols offer a starting point for researchers to synthesize, evaluate, and potentially incorporate this compound into their fragrance development workflows.

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References

- 1. nbinno.com [nbinno.com]
- 2. 3,4-Dimethoxytoluene synthesis - chemicalbook [chemicalbook.com]
- 3. 3,4-Dimethoxytoluene | 494-99-5 [chemicalbook.com]
- 4. 3,4-dimethoxytoluene, 494-99-5 [thegoodscentcompany.com]
- 5. 3,4,5-Trimethoxytoluene Online | 3,4,5-Trimethoxytoluene Manufacturer and Suppliers [scimplify.com]
- 6. 3,4-DIMETHOXYBENZALDEHYDE - Ataman Kimya [atamanchemicals.com]
- 7. CN102010302B - Method for preparing 3,4-dimethoxytoluene by using monobromomethane-containing waste gas as raw material - Google Patents [patents.google.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. Deciphering olfactory receptor binding mechanisms: a structural and dynamic perspective on olfactory receptors - PMC [pmc.ncbi.nlm.nih.gov]
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